Reference standards for 4-(2-Methoxyethoxy)benzofuran-6-amine analysis

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Compound of Interest	
Compound Name:	*4-(2-Methoxyethoxy)benzofuran-6-amine*
Cat. No.:	*B15059002*

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Reference Standard Guide: 4-(2-Methoxyethoxy)benzofuran-6-amine

CAS: 1330753-09-7 (Representative) | Class: Pharmacophore Intermediate[1]

Executive Summary

In the development of small molecule kinase inhibitors and farnesyltransferase inhibitors, **4-(2-Methoxyethoxy)benzofuran-6-amine** serves as a critical "late-stage" intermediate.[1] Its purity directly dictates the impurity profile of the final Drug Substance (API).

This guide addresses a common industry bottleneck: The lack of pharmacopeial (USP/EP) reference standards for this specific intermediate. Researchers must often choose between commercial "reagent-grade" materials or establishing an in-house Primary Reference Standard.[1] This document compares these approaches and provides a self-validating protocol for qualification.

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Technical Context & Stability Profile

To analyze this molecule accurately, one must understand its reactive liabilities. The benzofuran core is stable, but the C6-amine (aniline functionality) and the C4-ether side chain introduce specific risks.[1]

- Oxidative Instability: The primary amine at position 6 is electron-rich, making it susceptible to air oxidation (forming azo-dimers or N-oxides), especially in solution.[1]
- Hygroscopicity: The glycol ether chain (methoxyethoxy) increases water uptake. Standard "Loss on Drying" (LOD) is often insufficient; Karl Fischer (KF) titration is mandatory.
- Salt Formation: Commercial sources often supply this as a hydrochloride or tosylate salt to improve stability. You must verify the counter-ion stoichiometry (free base vs. salt) before using it as a standard.

Comparative Analysis: Reference Standard Tiers

Since no Compendial Standard exists, you must select the appropriate grade based on your development phase.

Comparison Matrix

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Feature	Option A: Commercial Reagent Grade	Option B: In-House Qualified Working Std	Option C: Custom cGMP Primary Standard
Primary Use	Early Discovery / Route Scouting	Routine QC / Process Optimization	GLP Tox Studies / GMP Manufacturing
Purity Claim	"≥97%" (Area Normalization)	Defined Potency (wt/wt %)	Certified Potency with Uncertainty
Traceability	None (Vendor CoA only)	Traceable to Option C or qNMR	Traceable to SI Units (via NIST/BIPM)
Assay Method	HPLC-UV only	HPLC + KF + ROI + Residual Solvents	Mass Balance + qNMR (Orthogonal)
Risk Factor	High: UV purity ignores salts/water.[1]	Medium: Depends on qualification rigor.	Low: Gold standard.
Cost / Time	<$500 / Immediate	$2k - $5k / 2 Weeks	>$15k / 3-4 Months

The "Senior Scientist" Verdict:

- Avoid Option A for any quantitative work beyond rough yield calculations. Reagent vendors often report "98% Purity" based on UV at 254nm. This ignores inorganic salts and retained solvents, leading to a potency error of 10-15%.
- Adopt Option B for 90% of development work. Purchase a large batch of high-quality reagent and qualify it in-house using the qNMR Protocol defined below.

Experimental Protocols

Protocol A: Purity Assignment by HPLC (Reverse Phase)

Objective: Determine chromatographic purity and identify organic impurities.[2]

- Column: C18 Core-Shell (e.g., Kinetex 2.6µm, 100 x 4.6mm).
- Mobile Phase A: 0.1% Ammonium Hydroxide in Water (pH ~10). Note: High pH suppresses protonation of the amine, improving peak shape and retention.

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- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 285 nm (Benzofuran max) and 210 nm (General).
- Flow Rate: 1.0 mL/min.
- System Suitability: Tailing factor < 1.5; Resolution > 2.0 between main peak and nearest impurity.

Protocol B: Potency Assignment by qNMR (The "Gold Standard")

Objective: Establish an absolute potency (weight %) without relying on a reference standard of the analyte itself.[3] This creates a Primary Standard.

- Internal Standard (IS): Select Maleic Acid (TraceCERT® or equivalent NIST-traceable grade). It is non-hygroscopic and has a distinct singlet at ~6.3 ppm (D2O/DMSO) that does not overlap with benzofuran protons.
- Solvent: DMSO-d6 (ensures solubility of both salt and free base forms).
- Preparation:
  - Weigh ~20 mg of Analyte (Precision ±0.01 mg).
  - Weigh ~15 mg of Maleic Acid IS (Precision ±0.01 mg).
  - Dissolve completely in 0.7 mL DMSO-d6.[1]
- Acquisition:
  - Pulse angle: 90°.
  - Relaxation delay (d1): ≥ 60 seconds (Critical for full relaxation).
  - Scans: 32 or 64.

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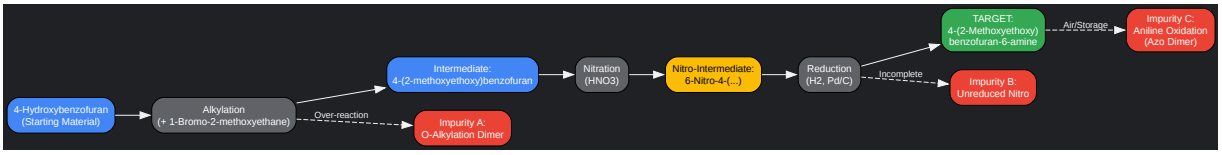
- Calculation:

  (Where I=Integral, N=Number of protons, M=Molar Mass, W=Weight, P=Purity)[4]

Visualizations

Figure 1: Impurity Origin & Control Strategy

This diagram maps the synthesis pathway to potential impurities, guiding what to look for in the HPLC method.



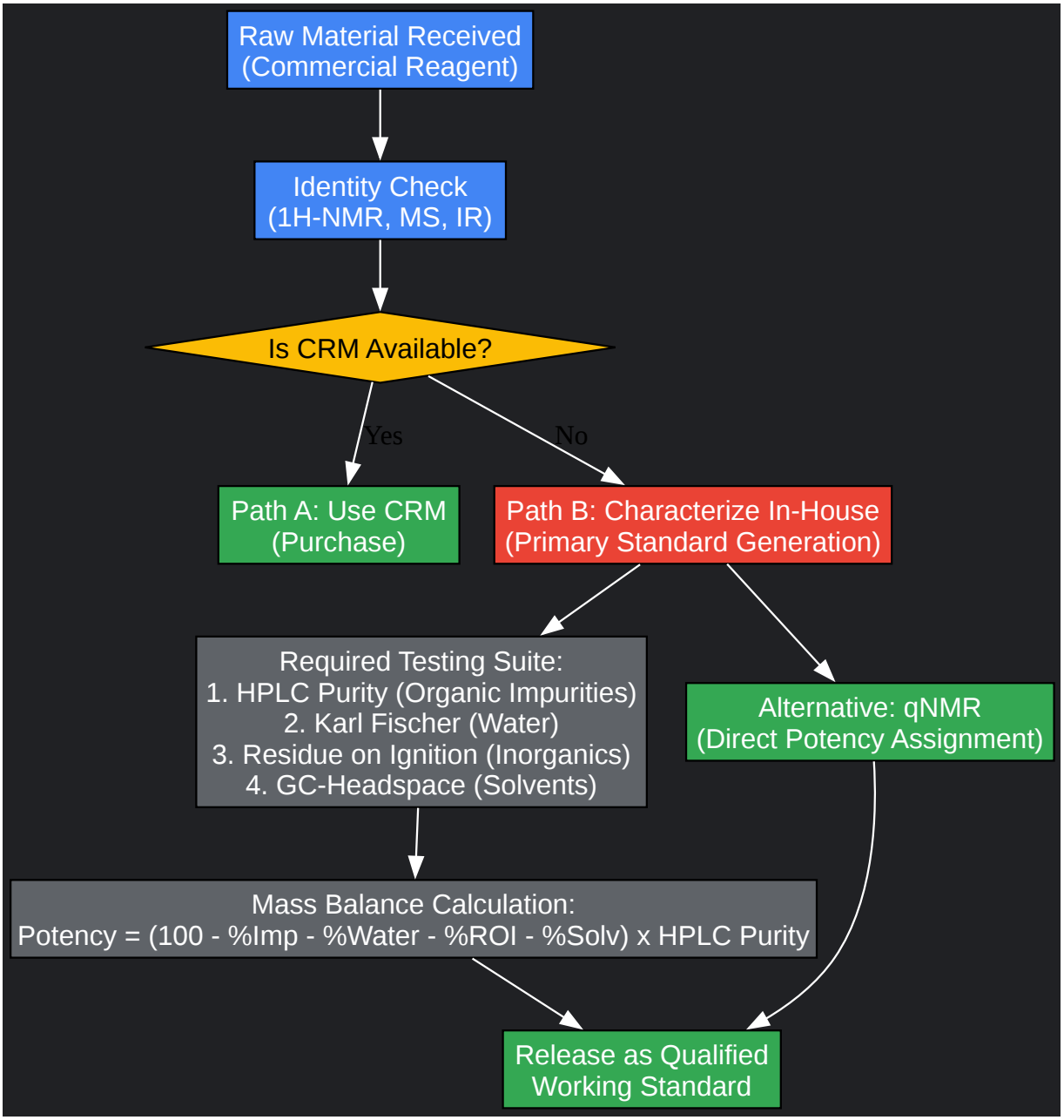
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Caption: Synthesis pathway illustrating the origin of critical impurities (O-alkylation byproducts and unreduced nitro intermediates) that the analytical method must resolve.

Figure 2: Reference Standard Qualification Workflow

A decision tree for establishing a valid standard using the "Mass Balance" vs. "qNMR" approach.

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Caption: Workflow for qualifying a reference standard. Path B (In-House) is most common for this intermediate, utilizing either Mass Balance (traditional) or qNMR (modern/efficient).[1]

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Data Presentation: The "Hidden" Impurity Trap

The following table simulates a typical discrepancy observed when analyzing benzofuran amines. It highlights why HPLC Purity is NOT Potency.

Test Parameter	Method	Result (Reagent Grade)	Interpretation
Chromatographic Purity	HPLC-UV (285nm)	98.5%	Looks excellent. Only organic impurities detected.
Water Content	Karl Fischer (Coulometric)	1.2%	Hygroscopic nature confirmed.
Residual Solvents	GC-Headspace	0.8% (Ethyl Acetate)	Process solvent residue.[1]
Inorganic Ash	Residue on Ignition	4.5%	CRITICAL: Likely NaCl or Pd residues from synthesis.
Calculated Potency	Mass Balance	92.0%	(100 - 1.2 - 0.8 - 4.[1]5) * 0.985
qNMR Potency	1H-NMR vs. Maleic Acid	91.8%	Confirms the Mass Balance.[1]

Key Takeaway: If you used the vendor's "98.5%" value to calculate the yield of your next reaction step, you would introduce a 6.5% stoichiometric error, potentially leading to side reactions or difficult purification downstream.

References

- ICH Q7:Good Manufacturing Practice Guide for Active Pharmaceutical Ingredients. (Section 11.1: Reference Standards).
- ICH Q2(R1):Validation of Analytical Procedures: Text and Methodology. (Defines Specificity, Linearity, and Accuracy requirements).

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- USP General Chapter <761>:Nuclear Magnetic Resonance Spectroscopy.[5] (Authoritative guidance on qNMR for purity analysis).
- USP General Chapter <1058>:Analytical Instrument Qualification. (Ensuring the HPLC/NMR systems are fit for purpose).
- Godejohann, M., et al. (2014). "Purity assessment of organic calibration standards using a combination of quantitative NMR and mass balance." Journal of Chromatography A. (Scientific basis for the qNMR protocol).

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